

An In-Depth Technical Guide to 2,3',4,6-Tetrahydroxybenzophenone

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Compound of Interest

Compound Name: 2,3',4,6-Tetrahydroxybenzophenone

Cat. No.: B1214623

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2,3',4,6-Tetrahydroxybenzophenone is a polyhydroxylated benzophenone, a class of compounds that has garnered significant interest in the scientific community for its diverse biological activities. This document provides a comprehensive overview of the chemical properties, synthesis, and known biological effects of this specific isomer. Its structure, featuring hydroxyl groups on both phenyl rings, suggests potential for antioxidant, anti-inflammatory, and other pharmacological activities. This guide is intended to serve as a technical resource for researchers and professionals in drug discovery and development.

Chemical and Physical Properties

2,3',4,6-Tetrahydroxybenzophenone, with the IUPAC name (3-hydroxyphenyl)(2,4,6-trihydroxyphenyl)methanone, is a small molecule with the chemical formula $C_{13}H_{10}O_5$.^[1] A summary of its key chemical and physical properties is presented in the table below.

Property	Value	Source
IUPAC Name	(3-hydroxyphenyl)(2,4,6-trihydroxyphenyl)methanone	PubChem[1]
Molecular Formula	C ₁₃ H ₁₀ O ₅	PubChem[1]
Molecular Weight	246.21 g/mol	PubChem[1]
CAS Number	26271-33-0	PubChem[1]
Appearance	Yellow powder	BioCrick
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone.	BioCrick
Melting Point	Data not available	
Boiling Point	Data not available	

Spectroscopic Data

Detailed experimental spectroscopic data for **2,3',4,6-Tetrahydroxybenzophenone** is not readily available in the public domain. However, mass spectrometry data from LC-MS experiments has been reported on PubChem, providing some insight into its fragmentation patterns.

LC-MS Data Summary:[1]

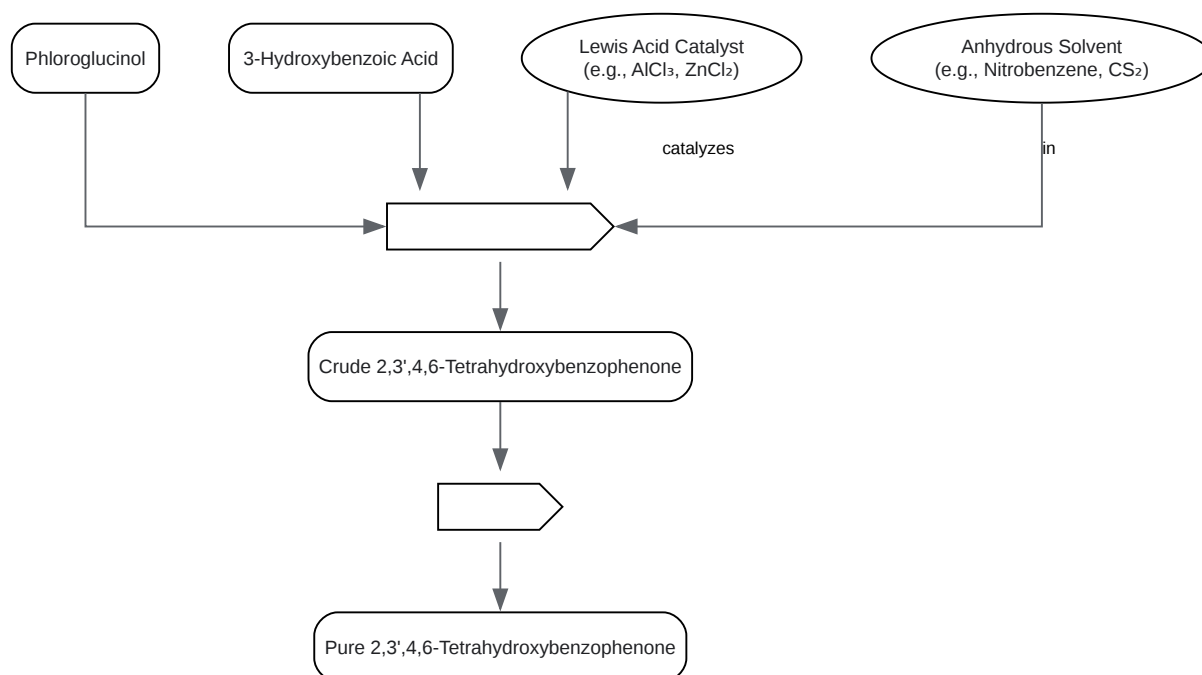
- Precursor Type [M+H]⁺: m/z 247.0601043701172
- Precursor Type [M-H]⁻: m/z 245.045547

Synthesis and Purification

A definitive, step-by-step experimental protocol for the synthesis of **2,3',4,6-Tetrahydroxybenzophenone** is not explicitly detailed in the reviewed literature. However, based on the principles of organic chemistry and protocols for structurally similar compounds, a

plausible synthetic route is the Friedel-Crafts acylation of phloroglucinol with 3-hydroxybenzoic acid.

Proposed Synthesis Workflow



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Caption: Proposed workflow for the synthesis of **2,3',4,6-Tetrahydroxybenzophenone**.

Experimental Protocol (Adapted from similar syntheses)

Materials:

- Phloroglucinol
- 3-Hydroxybenzoic acid
- Anhydrous aluminum chloride (AlCl₃) or Zinc Chloride (ZnCl₂)

- Anhydrous nitrobenzene or carbon disulfide (solvent)
- Hydrochloric acid (HCl), dilute
- Sodium bicarbonate (NaHCO_3) solution, saturated
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Organic solvent for extraction (e.g., ethyl acetate)
- Silica gel for column chromatography
- Appropriate solvents for chromatography (e.g., hexane/ethyl acetate mixture)

Procedure:

- **Reaction Setup:** In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and a dropping funnel, add phloroglucinol and the anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Addition:** Cool the mixture in an ice bath and slowly add the Lewis acid catalyst (e.g., AlCl_3) portion-wise while stirring.
- **Acylation Agent Addition:** Dissolve 3-hydroxybenzoic acid in the anhydrous solvent and add it dropwise to the reaction mixture from the dropping funnel.
- **Reaction:** After the addition is complete, allow the reaction mixture to warm to room temperature and then heat it to a temperature appropriate for the chosen solvent and catalyst (e.g., 60-80 °C) for several hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Quenching:** After the reaction is complete, cool the mixture to room temperature and carefully pour it into a beaker containing a mixture of crushed ice and dilute HCl to decompose the aluminum chloride complex.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous layer with an organic solvent like ethyl acetate. Combine the organic layers.

- **Washing:** Wash the combined organic layers with water, followed by a saturated NaHCO_3 solution to remove any unreacted acid, and finally with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 , filter, and concentrate the solvent under reduced pressure to obtain the crude product.

Purification Protocol

Purification of the crude **2,3',4,6-Tetrahydroxybenzophenone** can be achieved by column chromatography on silica gel.

- **Column Preparation:** Prepare a silica gel column using an appropriate slurry method with a non-polar solvent (e.g., hexane).
- **Loading:** Dissolve the crude product in a minimal amount of a suitable solvent and adsorb it onto a small amount of silica gel. Load this onto the prepared column.
- **Elution:** Elute the column with a solvent gradient, starting with a non-polar solvent (e.g., hexane) and gradually increasing the polarity by adding a more polar solvent (e.g., ethyl acetate).
- **Fraction Collection and Analysis:** Collect the fractions and analyze them by TLC to identify those containing the pure product.
- **Isolation:** Combine the pure fractions and evaporate the solvent to obtain the purified **2,3',4,6-Tetrahydroxybenzophenone**. Recrystallization from a suitable solvent system may be performed for further purification if necessary.

Biological Activities and Signaling Pathways

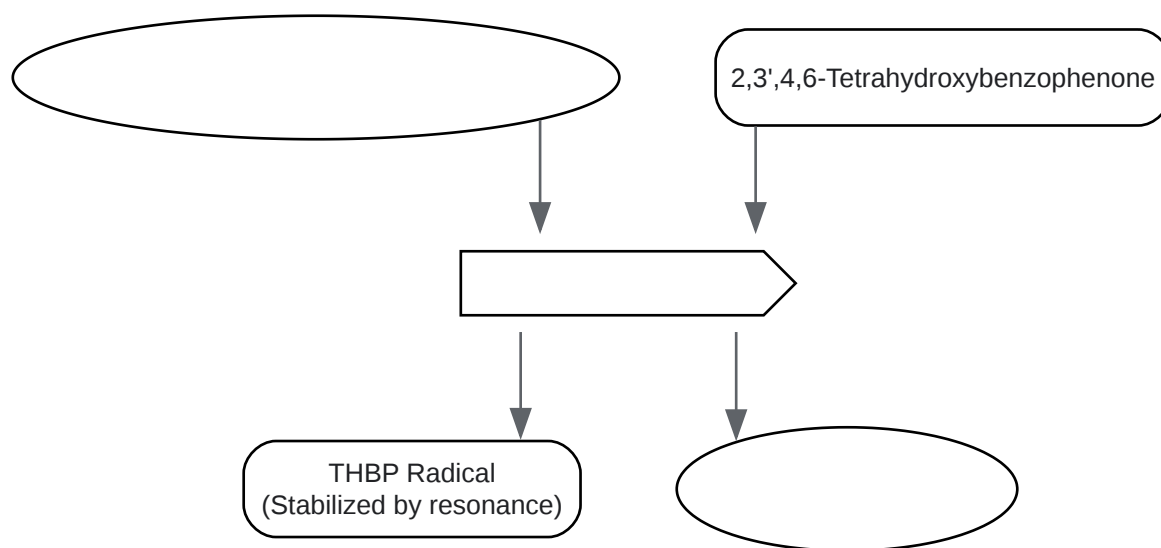
While the biological activities of many benzophenone derivatives have been explored, specific data for **2,3',4,6-Tetrahydroxybenzophenone** is limited. However, available information suggests its potential as a bioactive compound.

Antioxidant Activity

2,3',4,6-Tetrahydroxybenzophenone is reported to possess antioxidant properties.^{[2][3]} The presence of multiple hydroxyl groups on the aromatic rings is a key structural feature that often

imparts radical scavenging capabilities to phenolic compounds.

Proposed Antioxidant Mechanism:



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Caption: Proposed mechanism of antioxidant activity for **2,3',4,6-Tetrahydroxybenzophenone**.

Anti-inflammatory and Anticancer Potential

While direct evidence for the anti-inflammatory and anticancer activities of **2,3',4,6-Tetrahydroxybenzophenone** is not available, studies on other polyhydroxylated benzophenones suggest that this compound may also exhibit such properties. For instance, other benzophenone derivatives have been shown to inhibit the proliferation of various cancer cell lines and modulate inflammatory pathways.[3] Further research is required to specifically investigate these potential effects for the 2,3',4,6-isomer and to elucidate the underlying signaling pathways.

Conclusion

2,3',4,6-Tetrahydroxybenzophenone is a polyhydroxylated aromatic compound with potential for various biological activities, notably as an antioxidant. While its fundamental chemical properties are partially characterized, there is a clear need for further research to establish a detailed profile, including its melting and boiling points, and comprehensive spectroscopic data. The development of a standardized synthesis and purification protocol would greatly facilitate

its investigation. Furthermore, in-depth studies are warranted to explore its potential anti-inflammatory and anticancer effects and to identify the specific cellular signaling pathways it may modulate. This technical guide provides a foundation for future research into this promising compound.

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References

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